

CVN293 stability and storage recommendations for research

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Compound of Interest

Compound Name: CVN293

Cat. No.: B15136992

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CVN293 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **CVN293**, along with troubleshooting guides and frequently asked questions for its use in experiments.

Stability and Storage Recommendations

Proper storage and handling of **CVN293** are critical for maintaining its integrity and ensuring reproducible experimental results.

Storage Summary

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	3 years	
In Solvent (e.g., DMSO)	-80°C	6 months	Aliquot to prevent repeated freeze-thaw cycles. [1]
-20°C	1 month	Use within one month. [1]	

Solubility

Solvent	Concentration	Notes
DMSO	5 mg/mL (16.06 mM)	Ultrasonic and warming to 60°C may be required. Hygroscopic DMSO can significantly impact solubility.[1]
In vivo Formulation	-	A formulation of 5% DMSO, 5% solutol, and 90% H ₂ O has been used for in vivo studies. [2]
Kinetic Solubility (pH 7.4)	94 µM	[2]

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **CVN293**?

A1: To prepare a stock solution, we recommend dissolving **CVN293** in high-quality, anhydrous DMSO.[1] For a 5 mg/mL stock, you may need to use sonication and gentle warming to 60°C to ensure complete dissolution.[1]

Q2: My **CVN293** solution appears to have precipitated after thawing. What should I do?

A2: Precipitation can occur if the compound's solubility limit is exceeded or due to repeated freeze-thaw cycles.[1] If you observe precipitation, try warming the solution gently (e.g., in a 37°C water bath) and vortexing to redissolve the compound. To avoid this, it is recommended to prepare aliquots of your stock solution to minimize the number of freeze-thaw cycles.[1]

Q3: What is the recommended method for storing **CVN293** stock solutions?

A3: For long-term storage, aliquots of your **CVN293** stock solution in DMSO should be stored at -80°C, where it is stable for up to 6 months.[1] For short-term storage, -20°C is suitable for up to one month.[1]

Q4: Is **CVN293** stable in aqueous solutions or cell culture media?

A4: While specific stability data in various cell culture media is not readily available, it is best practice to prepare fresh dilutions from your DMSO stock solution for each experiment. For in vivo applications, a formulation containing 5% DMSO, 5% solutol, and 90% H₂O has been documented.[2]

Q5: What is the known mechanism of action for **CVN293**?

A5: **CVN293** is a selective inhibitor of the KCNK13 potassium ion channel.[1][3] By inhibiting KCNK13, it suppresses the NLRP3 inflammasome signaling pathway, leading to a reduction in the production of the proinflammatory cytokine IL-1 β in microglia.[1][3]

Experimental Protocols & Methodologies

While detailed, step-by-step protocols for specific assays are proprietary to the developers, published research provides insight into the methodologies used.

In Vitro Inhibition of IL-1 β Production in Murine Microglia

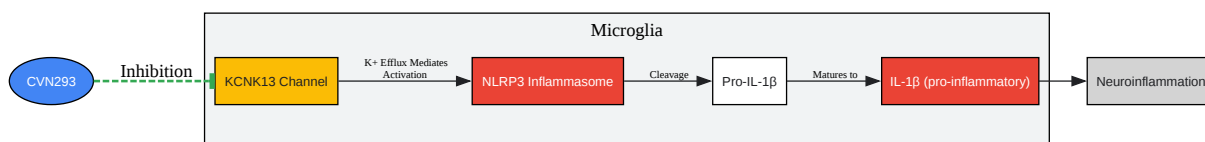
This experimental workflow is based on descriptions of **CVN293**'s use in preclinical studies.[1][2]

- Cell Culture: Primary murine microglia are cultured under standard conditions.
- Priming: The microglia are primed with lipopolysaccharide (LPS) to induce the expression of pro-IL-1 β .
- Treatment: The primed cells are then treated with varying concentrations of **CVN293** (e.g., 0.05, 0.5, 5 μ M) or a DMSO vehicle control.[1]
- Activation: Following treatment with **CVN293**, the NLRP3 inflammasome is activated. One method described is the removal of extracellular K⁺. [4]
- Analysis: The supernatant is collected, and the concentration of secreted IL-1 β is measured using a suitable immunoassay, such as an ELISA.

- Data Interpretation: The results are typically presented as a percentage of the DMSO-treated control, demonstrating a concentration-dependent inhibition of IL-1 β release by **CVN293**.^[2]

Visualizations

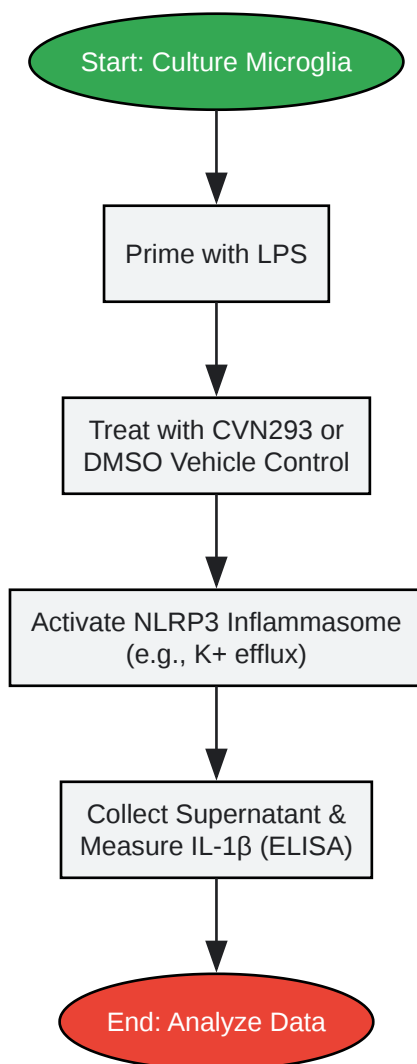
CVN293 Signaling Pathway



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Caption: **CVN293** inhibits the KCNK13 channel, suppressing NLRP3 inflammasome activation.

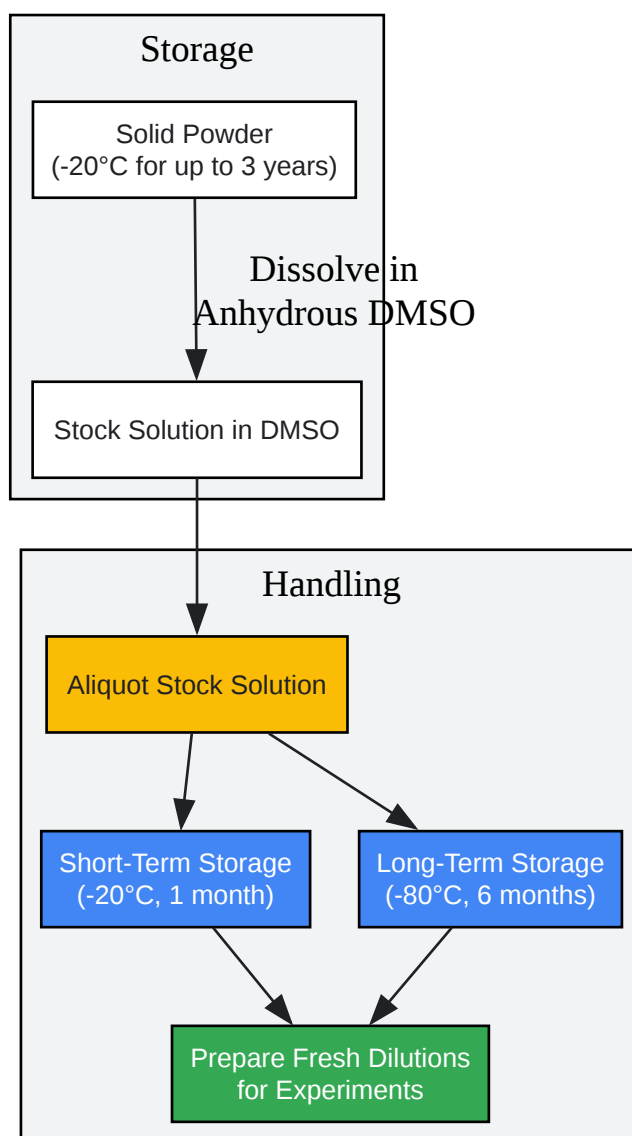
Experimental Workflow for CVN293 In Vitro Assay



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Caption: A typical workflow for assessing **CVN293**'s inhibitory effect on IL-1 β production.

CVN293 Storage and Handling Logic



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Caption: Best practices for the storage and handling of **CVN293** in a research setting.

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